

Application Notes and Protocols: Preparation of 5-Geranyloxy-7-methoxycoumarin Stock Solutions

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Compound of Interest

Compound Name: **5-Geranyloxy-7-methoxycoumarin**

Cat. No.: **B191309**

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Abstract

This document provides a detailed protocol for the preparation, handling, and storage of stock solutions of **5-Geranyloxy-7-methoxycoumarin** (CAS 7380-39-4), a natural coumarin with significant antifungal, antibacterial, and anticancer properties.^[1] The protocols outlined are intended for researchers, scientists, and professionals in drug development to ensure accurate, reproducible, and safe handling of this compound for in vitro and other research applications.

Introduction

5-Geranyloxy-7-methoxycoumarin is a natural product found in the essential oils of citrus plants like bergamot.^{[1][2]} Research has demonstrated its potential as a therapeutic agent due to its biological activities. Notably, it has been shown to induce cell cycle arrest at the G0/G1 phase and promote apoptosis in cancer cells by activating tumor suppressor p53, caspases 8 and 3, regulating Bcl2, and inhibiting p38 MAPK phosphorylation.^[1] Accurate preparation of stock solutions is a critical first step for any experiment to ensure reliable and comparable results. This document details the necessary procedures and data for creating and storing these solutions.

Compound Properties and Data

Proper preparation begins with understanding the physicochemical properties of the compound. The following table summarizes key data for **5-Geranyloxy-7-methoxycoumarin**.

Property	Value	Reference(s)
Synonyms	5-G-7-MOC, 7-Methoxy-5-geranoxycoumarin, 5-Geranoxy-7-methoxycoumarin	[1]
CAS Number	7380-39-4	
Molecular Formula	C ₂₀ H ₂₄ O ₄	
Molecular Weight	328.41 g/mol	
Appearance	White to off-white powder	
Purity	≥98% (HPLC)	
Melting Point	85-90°C	
Solubility	DMSO: Soluble, up to 3.28 mg/mL (approx. 10 mM) Chloroform: Soluble Water: 0.097 mg/L (estimated)	
Storage (Solid)	Long-term: -20°C (stable for at least 2 years) Short-term: +4°C	
Storage (In Solvent)	-80°C for up to 1 year	
Handling Advice	Protect from light and moisture	

Experimental Protocols

- **5-Geranyloxy-7-methoxycoumarin** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials (amber or wrapped in foil)

- Sterile pipette tips and micropipettes
- Vortex mixer
- Sonicator (bath or probe)
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

This protocol describes the preparation of 1 mL of a 10 mM stock solution, a common starting concentration for subsequent dilutions in cell-based assays.

Step 1: Calculation To prepare a molar solution, use the following formula: Mass (mg) = Desired Concentration (mM) × Final Volume (mL) × Molecular Weight (g/mol)

For a 10 mM stock in 1 mL: Mass (mg) = $10 \text{ mM} \times 1 \text{ mL} \times 328.41 \text{ g/mol} / 1000 = 3.284 \text{ mg}$

Step 2: Weighing the Compound

- Place a sterile, empty microcentrifuge tube on the analytical balance and tare it.
- Carefully weigh out approximately 3.28 mg of **5-Geranyloxy-7-methoxycoumarin** powder directly into the tube. Record the exact weight.

Step 3: Dissolution

- Using a micropipette, add the calculated volume of DMSO to the tube containing the powder. For the most accurate concentration, adjust the solvent volume based on the actual mass weighed. Volume (mL) = Actual Mass (mg) / (Desired Concentration (mM) × Molecular Weight (g/mol))
- Close the tube tightly and vortex for 30-60 seconds to mix.
- To ensure complete dissolution, sonicate the solution for 5-10 minutes. Visually inspect the solution against a light source to confirm that no solid particles remain.

Step 4: Aliquoting and Storage

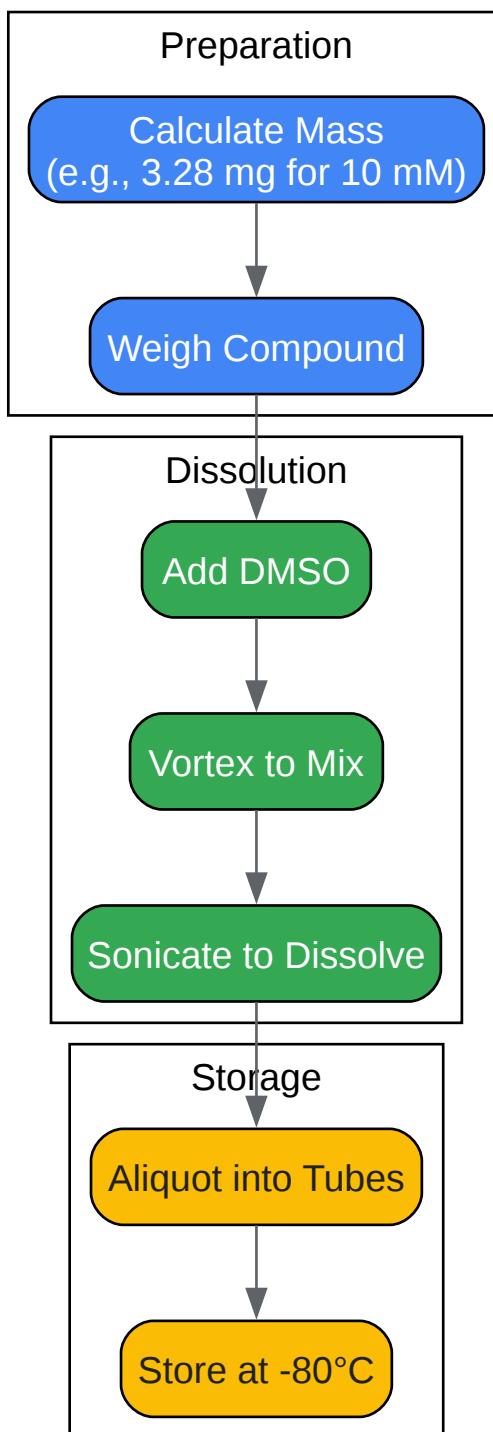
- To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 20-50 μ L) in sterile, light-protected tubes.
- Clearly label each aliquot with the compound name, concentration, solvent, and preparation date.
- Store the aliquots at -80°C for long-term stability (up to one year).

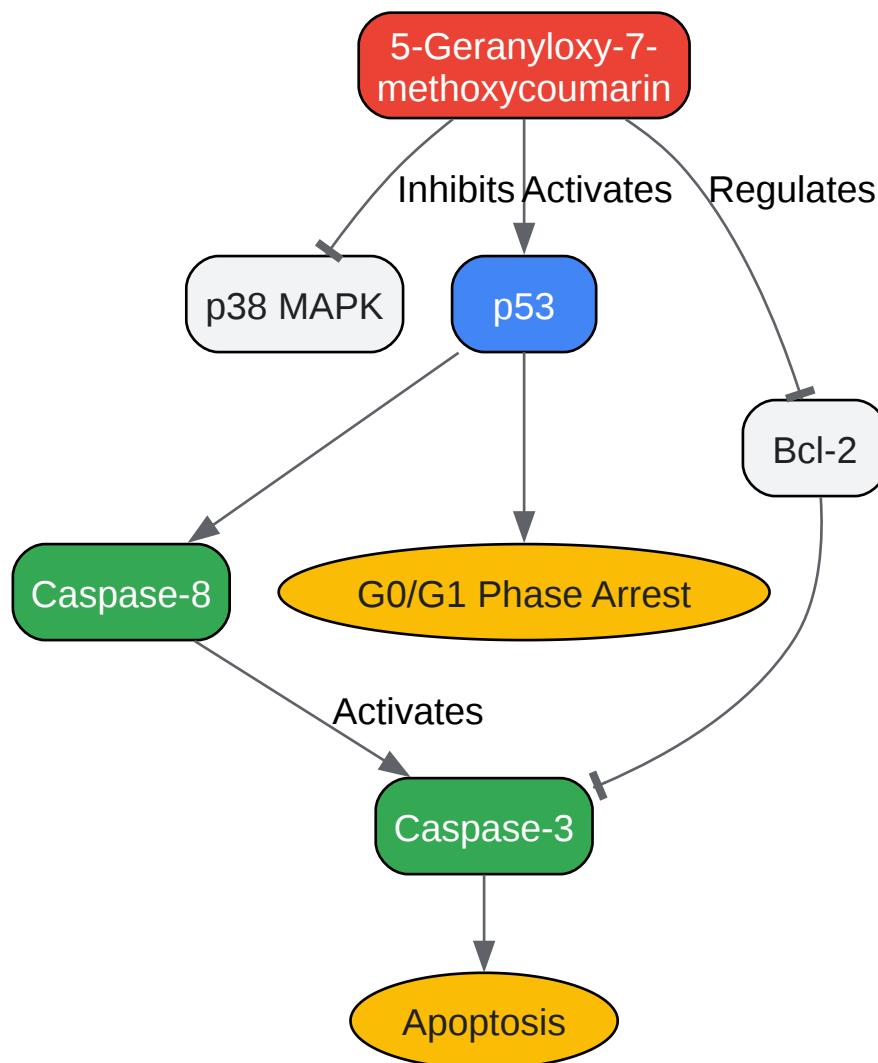
Working solutions for cell-based assays are prepared by diluting the high-concentration stock solution in cell culture medium.

- Thaw a single aliquot of the stock solution at room temperature.
- Perform serial dilutions in complete culture medium to achieve the desired final concentrations. For coumarin derivatives, typical assay concentrations range from 0.05 μ M to 10 μ M.
- Important: The final concentration of DMSO in the cell culture medium should be kept low (typically \leq 0.5%) to avoid solvent-induced cytotoxicity. Always include a vehicle control (medium with the same final DMSO concentration) in your experiments.

Visualized Workflows and Pathways

The following diagrams illustrate the experimental workflow for stock solution preparation and the known signaling pathway of the compound.



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References

- 1. 5-Geranyloxy-7-methoxycoumarin - CAS-Number 7380-39-4 - Order from Chemodex [chemodex.com]
- 2. 5-Geranyloxy-7-methoxycoumarin - Wikipedia [en.wikipedia.org]

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